

5-NORBORNENE-2-CARBONITRILE CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-NORBORNENE-2-CARBONITRILE

Cat. No.: B1293559

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In-Depth Technical Guide: 5-Norbornene-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Norbornene-2-carbonitrile**, a versatile bicyclic compound with significant applications in polymer chemistry and as an intermediate in the synthesis of pharmaceuticals. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its role in advanced polymerization techniques and potential therapeutic applications.

Core Compound Data

5-Norbornene-2-carbonitrile is a strained cyclic alkene containing a nitrile functional group. This combination of a reactive double bond and a versatile nitrile group makes it a valuable building block in organic synthesis.^[1]

Property	Value	Reference(s)
CAS Number	95-11-4 (mixture of endo and exo isomers)	[2]
Molecular Weight	119.16 g/mol	[2]
Molecular Formula	C ₈ H ₉ N	[2]
Appearance	Clear, colorless to light yellow liquid	[1][3]
Boiling Point	82-86 °C at 10 mmHg	[2][3]
Melting Point	12-14 °C	[2][3]
Density	0.999 g/mL at 25 °C	[2][3]
Refractive Index (n ₂₀ /D)	1.488	[2][3]

Synthesis of 5-Norbornene-2-carbonitrile

The primary method for synthesizing **5-Norbornene-2-carbonitrile** is the Diels-Alder reaction, a [4+2] cycloaddition between cyclopentadiene and acrylonitrile.[1][4] Due to the dimerization of cyclopentadiene at room temperature to form dicyclopentadiene, cyclopentadiene must be freshly prepared by "cracking" (retro-Diels-Alder reaction) dicyclopentadiene prior to use.

Experimental Protocol: Diels-Alder Cycloaddition

This protocol outlines the synthesis of **5-Norbornene-2-carbonitrile** from dicyclopentadiene and acrylonitrile.

Materials:

- Dicyclopentadiene
- Acrylonitrile
- Anhydrous solvent (e.g., toluene or benzene)
- Apparatus for fractional distillation

- Reaction flask with reflux condenser and magnetic stirrer
- Heating mantle
- Ice bath

Procedure:

- **Cracking of Dicyclopentadiene:** Set up a fractional distillation apparatus. Gently heat dicyclopentadiene to its boiling point (approx. 170 °C). The retro-Diels-Alder reaction will occur, and the lower-boiling cyclopentadiene monomer (b.p. 41 °C) will distill over. Collect the freshly distilled cyclopentadiene in a flask cooled in an ice bath. Note: Cyclopentadiene will readily dimerize back to dicyclopentadiene, so it should be used promptly after preparation.
- **Diels-Alder Reaction:** In a separate reaction flask equipped with a reflux condenser and magnetic stirrer, dissolve acrylonitrile in a suitable anhydrous solvent.
- Slowly add the freshly prepared cyclopentadiene to the acrylonitrile solution while stirring. The reaction is exothermic.
- After the initial reaction subsides, gently heat the mixture to reflux for several hours to ensure the reaction goes to completion.
- **Work-up and Purification:** Cool the reaction mixture to room temperature. Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product is then purified by vacuum distillation to yield **5-Norbornene-2-carbonitrile** as a mixture of endo and exo isomers.

Logical Workflow for Synthesis

Cyclopentadiene Preparation

Dicyclopentadiene

Heat (Cracking)

Fresh Cyclopentadiene

Diels-Alder Reaction

Acrylonitrile

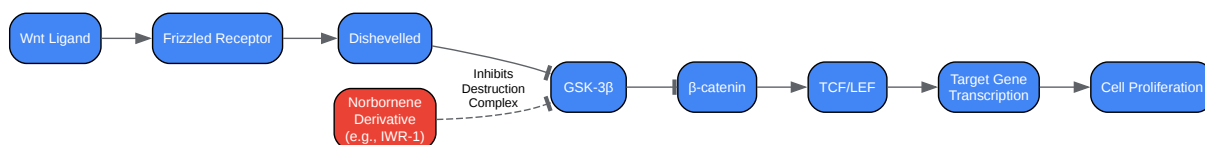
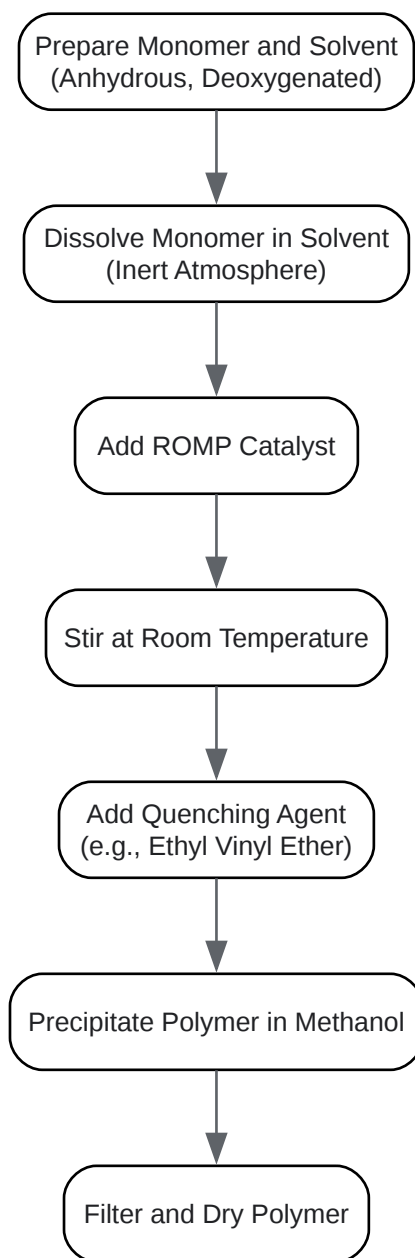
Cycloaddition

Crude Product

Purification

Vacuum Distillation

Pure 5-Norbornene-2-carbonitrile



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- To cite this document: BenchChem. [5-NORBORNENE-2-CARBONITRILE CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293559#5-norbornene-2-carbonitrile-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1293559#5-norbornene-2-carbonitrile-cas-number-and-molecular-weight)

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